

# "2-Cycloheptylethane-1-sulfonamide" CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cycloheptylethane-1-sulfonamide

Cat. No.: B12316334

[Get Quote](#)

## Technical Guide: 2-Cycloheptylethane-1-sulfonamide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a detailed overview of **2-Cycloheptylethane-1-sulfonamide**, a novel sulfonamide derivative. Due to the limited availability of public data on this specific compound, this document focuses on its predicted molecular structure, properties, and a proposed synthetic route derived from available information on its precursors and established chemical principles. This guide is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this compound.

### Introduction

Sulfonamides are a well-established class of compounds with a broad range of applications, most notably in medicinal chemistry as antibacterial agents. The structural motif of a cycloheptyl group attached to an ethanesulfonamide core suggests potential for unique pharmacological properties, including altered lipophilicity and binding characteristics compared to more common alkyl or aryl sulfonamides. This guide aims to provide the fundamental

chemical information required for the synthesis and further investigation of **2-Cycloheptylethane-1-sulfonamide**.

## Molecular Structure and Properties

As of the date of this publication, a specific CAS number for **2-Cycloheptylethane-1-sulfonamide** has not been found in publicly accessible databases. The molecular structure and properties have been inferred based on its constituent parts.

### Molecular Structure

The molecular structure of **2-Cycloheptylethane-1-sulfonamide** consists of a cycloheptyl ring connected to an ethane bridge, which in turn is bonded to a sulfonamide group ( $-\text{SO}_2\text{NH}_2$ ).

### Chemical Properties

A table summarizing the key predicted and known properties of **2-Cycloheptylethane-1-sulfonamide** and its immediate precursor is provided below.

Property	2-Cycloheptylethane-1-sulfonamide (Predicted)	2-Cycloheptylethane-1-sulfonyl chloride (Known Precursor)
Molecular Formula	$\text{C}_9\text{H}_{19}\text{NO}_2\text{S}$	$\text{C}_9\text{H}_{17}\text{ClO}_2\text{S}$
Molecular Weight	205.32 g/mol	224.75 g/mol
CAS Number	Not Available	1506375-66-1[1]
SMILES	<chem>C1CCCCC1CCS(=O)(=O)N</chem>	<chem>C1CCCCC1CCS(=O)(=O)Cl</chem>

## Proposed Synthetic Pathway

The synthesis of **2-Cycloheptylethane-1-sulfonamide** can be logically achieved through the reaction of its corresponding sulfonyl chloride with ammonia. This is a standard and widely used method for the preparation of primary sulfonamides.

## Experimental Protocol: Synthesis of 2-Cycloheptylethane-1-sulfonamide

Objective: To synthesize **2-Cycloheptylethane-1-sulfonamide** from 2-Cycloheptylethane-1-sulfonyl chloride.

Materials:

- 2-Cycloheptylethane-1-sulfonyl chloride (CAS: 1506375-66-1)
- Ammonia (aqueous solution, e.g., 28-30%)
- An appropriate organic solvent (e.g., dichloromethane, tetrahydrofuran)
- Deionized water
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

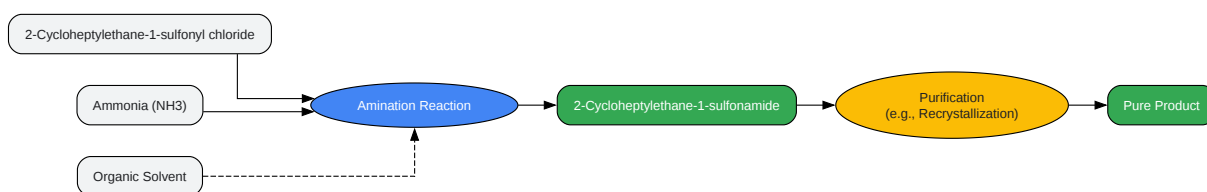
- Dissolve 2-Cycloheptylethane-1-sulfonyl chloride in the chosen organic solvent in a reaction flask.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add an excess of concentrated aqueous ammonia solution to the stirred solution of the sulfonyl chloride.
- Allow the reaction mixture to warm to room temperature and continue stirring for several hours until the reaction is complete (monitoring by TLC or LC-MS is recommended).
- Transfer the reaction mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with deionized water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- Purify the crude **2-Cycloheptylethane-1-sulfonamide** by recrystallization or column chromatography.

Safety Precautions: The reaction should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (gloves, safety glasses) should be worn. 2-Cycloheptylethane-1-sulfonyl chloride is expected to be corrosive and moisture-sensitive.

## Visualized Synthetic Workflow

The following diagram illustrates the proposed logical workflow for the synthesis of **2-Cycloheptylethane-1-sulfonamide**.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis workflow for **2-Cycloheptylethane-1-sulfonamide**.

## Conclusion

This technical guide provides essential information for the synthesis and basic characterization of **2-Cycloheptylethane-1-sulfonamide**. While no direct experimental data for this compound is currently available in the public domain, the proposed synthetic route is based on well-established chemical principles and the availability of its direct precursor. This document serves as a starting point for researchers to synthesize and explore the properties and potential applications of this novel sulfonamide. Further experimental work is required to determine its physical and pharmacological characteristics.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1506375-66-1[2-Cycloheptylethane-1-sulfonyl chloride]BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. ["2-Cycloheptylethane-1-sulfonamide" CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12316334#2-cycloheptylethane-1-sulfonamide-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b12316334#2-cycloheptylethane-1-sulfonamide-cas-number-and-molecular-structure)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)